

Technical Guide: Lyso-iGB3-d7 for Research Applications

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Compound of Interest

Compound Name: *Lyso iGB3-d7*

Cat. No.: *B12408733*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Lyso-iGB3-d7 (Isoglobotriaosylsphingosine-d7), a deuterated analog of the glycosphingolipid Lyso-iGB3. This document is intended for researchers, scientists, and drug development professionals utilizing Lyso-iGB3-d7 as an internal standard in analytical methodologies, particularly for the study of Fabry disease and related glycosphingolipid metabolism.

Core Compound Specifications

Lyso-iGB3-d7 is a synthetic, high-purity, deuterated lipid essential for precise quantification of its endogenous, non-deuterated counterpart in biological matrices. The deuterium labeling provides a distinct mass shift, allowing for its use as an internal standard in mass spectrometry-based assays, without interfering with the measurement of the native analyte.

Physicochemical and Analytical Data

The following tables summarize the key quantitative data for Lyso-iGB3-d7, compiled from manufacturer specifications and relevant scientific literature.

Identifier	Value
Chemical Name	Isoglobotriaosylsphingosine-d7
Synonyms	Lyso-isoglobotriaosylceramide-d7
Molecular Formula	C ₃₆ H ₆₀ D ₇ NO ₁₇ [1]
CAS Number	2315262-49-6[1]

Physical and Chemical Properties	Value
Formula Weight	792.96 g/mol [1]
Exact Mass	792.48 amu[1]
Appearance	White to off-white powder
Purity	≥98% (typically assessed by TLC)
Storage Temperature	-20°C[1]
Stability	At least 1 year at -20°C

Experimental Protocols

The primary application of Lyso-iGB3-d7 is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantification of Lyso-iGB3 and its analogs in biological samples, such as plasma and urine. The following is a representative protocol for the analysis of Lyso-iGB3 in human plasma.

Quantification of Lyso-iGB3 in Plasma using LC-MS/MS with Lyso-iGB3-d7 Internal Standard

1. Preparation of Stock and Working Solutions:

- Lyso-iGB3-d7 Internal Standard (IS) Stock Solution: Prepare a stock solution of Lyso-iGB3-d7 in a suitable organic solvent (e.g., methanol, ethanol) at a concentration of 100 µg/mL.

- IS Working Solution: Dilute the IS stock solution with the appropriate solvent to a working concentration (e.g., 100 ng/mL).
- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of non-deuterated Lyso-iGB3 into a biological matrix (e.g., control plasma).

2. Sample Preparation (Protein Precipitation):

- To 50 μ L of plasma sample (calibrator, quality control, or unknown), add 150 μ L of the IS working solution.
- Vortex the mixture for 1 minute to ensure thorough mixing and to precipitate proteins.
- Centrifuge the samples at high speed (e.g., 14,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A C18 or similar reversed-phase column is typically used.
 - Mobile Phase A: Water with an additive such as 0.1% formic acid.
 - Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
 - Gradient: Employ a suitable gradient to achieve separation of Lyso-iGB3 from other plasma components.
 - Flow Rate: A typical flow rate is 0.4-0.6 mL/min.
 - Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.

- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Lyso-iGB3: Monitor the transition from the precursor ion $[M+H]^+$ to a specific product ion.
 - Lyso-iGB3-d7 (IS): Monitor the transition from the deuterated precursor ion $[M+H]^+$ to its corresponding product ion. The exact m/z values will depend on the specific adducts and fragmentation patterns.

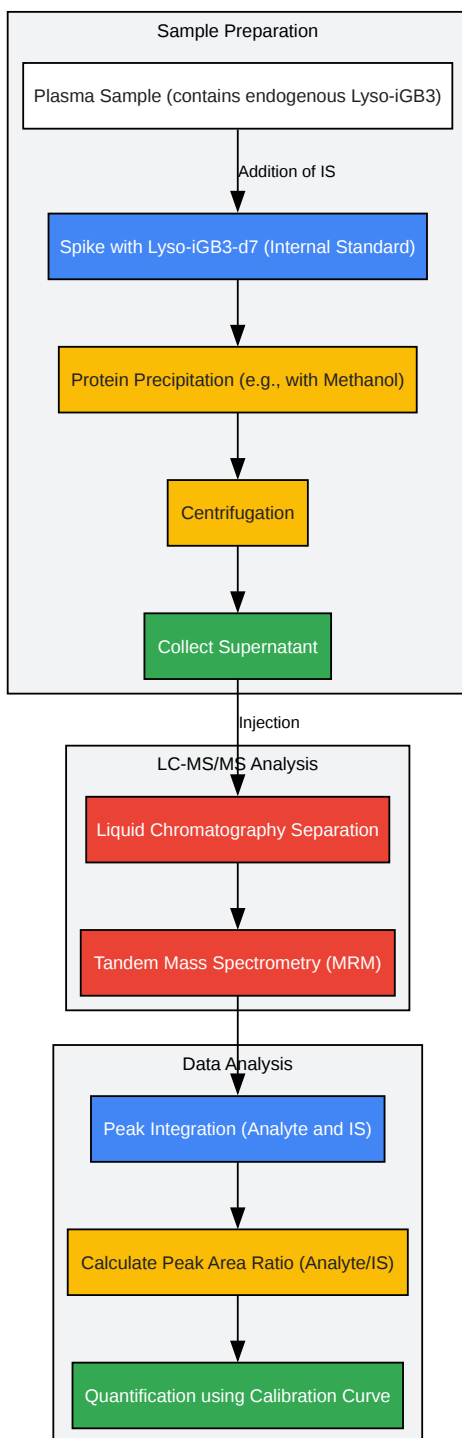
4. Data Analysis:

- Integrate the peak areas for both the endogenous Lyso-iGB3 and the Lyso-iGB3-d7 internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of Lyso-iGB3 in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

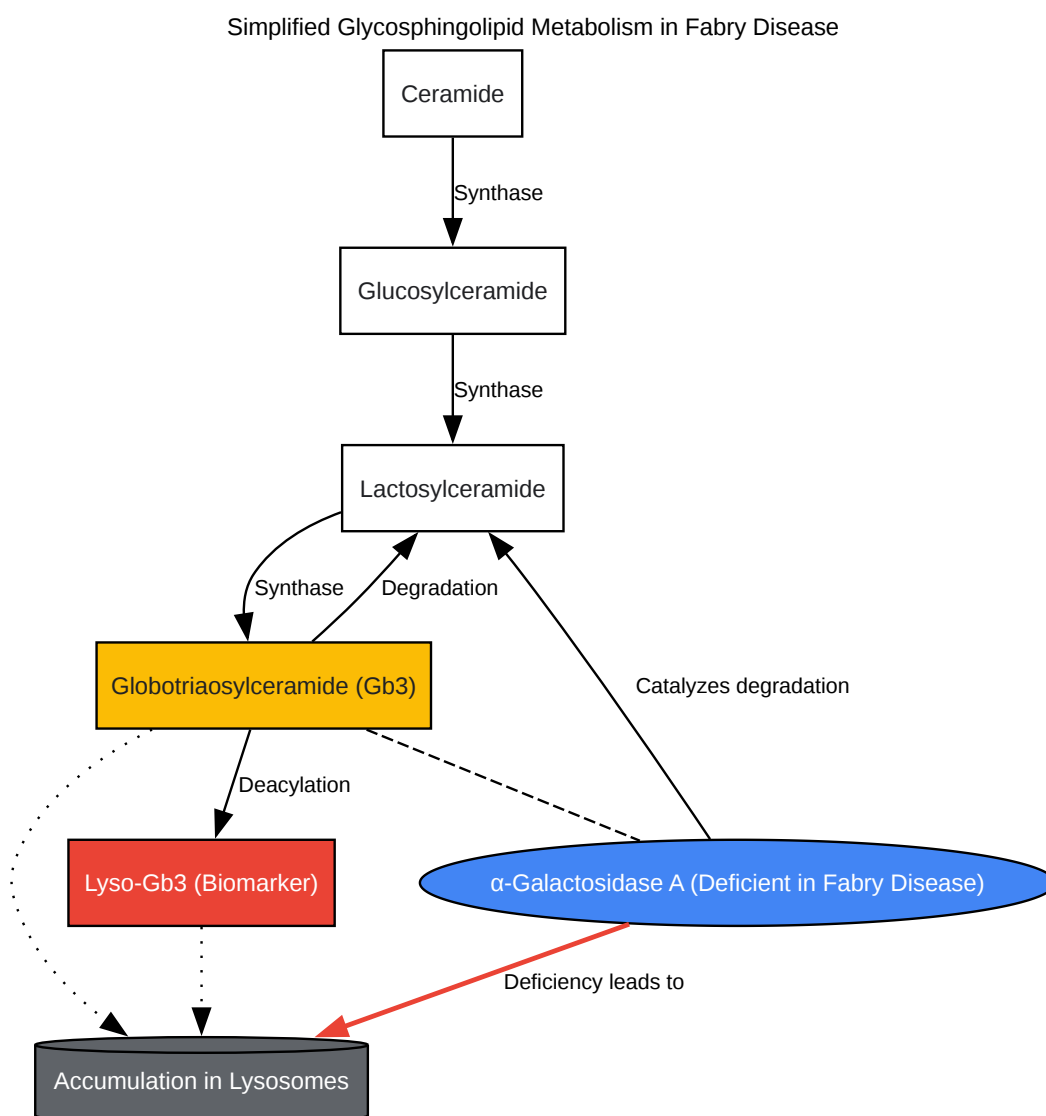
Logical Relationship of Lyso-iGB3-d7 in Fabry Disease Biomarker Analysis

Workflow for Fabry Disease Biomarker Quantification

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Caption: Workflow for the quantification of Lyso-iGB3 in plasma using Lyso-iGB3-d7 as an internal standard.

Signaling Pathway Context: Glycosphingolipid Metabolism in Fabry Disease



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Caption: Simplified metabolic pathway showing the role of Gb3 and Lyso-Gb3 in Fabry disease.

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References

- [1. avantiresearch.com](https://www.avantiresearch.com) [[avantiresearch.com](https://www.avantiresearch.com)]
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